

An In-depth Technical Guide to the Physical Properties of 5-Propylnonane

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Compound of Interest

Compound Name: 5-Propylnonane

Cat. No.: B3059404

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **5-Propylnonane** (CAS No: 998-35-6), a branched alkane with the chemical formula $C_{12}H_{26}$. The information presented is intended to support research, development, and quality control activities where this compound is utilized.

Quantitative Data Summary

The physical properties of **5-Propylnonane** are summarized in the table below. These values have been aggregated from various chemical data sources.

| Physical Property | Value | Source(s) |
|-------------------|--------------------------|-----------|
| Molecular Weight | 170.33 g/mol | [1][2][3] |
| Boiling Point | 197 °C | [2][4] |
| Melting Point | -50.8 °C (estimate) | [1][2] |
| Density | 0.7511 g/cm ³ | [1][2] |
| 0.756 g/mL | [4] | |
| Refractive Index | 1.4217 | [2] |
| 1.423 | [4] | |
| Exact Mass | 170.203450829 Da | [1][3] |
| Molecular Formula | C12H26 | [2][4] |

Experimental Protocols

The following sections detail generalized experimental methodologies for determining the key physical properties of liquid alkanes like **5-Propylnonane**.

Determination of Boiling Point (Thiele Tube Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[5] The Thiele tube method is a common and efficient technique for determining the boiling point of a small sample of liquid.[6]

Apparatus:

- Thiele tube
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube

- Heating source (e.g., Bunsen burner or oil bath)
- Sample of **5-Propylnonane**

Procedure:

- A few drops of the liquid sample are placed into a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the small test tube containing the sample.
- The small test tube is attached to a thermometer.
- The thermometer and test tube assembly are placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- The Thiele tube is gently heated. As the temperature rises, the air trapped in the capillary tube will expand and escape as bubbles.
- Heating is continued until a continuous stream of bubbles emerges from the capillary tube. This indicates that the liquid has reached its boiling point.
- The heat source is then removed, and the liquid is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Determination of Density (Vibrating Tube Densimeter)

The density of a substance is its mass per unit volume. A vibrating tube densimeter is a precise instrument for measuring the density of liquids.

Apparatus:

- Vibrating tube densimeter
- Syringe for sample injection
- Sample of **5-Propylnonane**

- Thermostat for temperature control

Procedure:

- The instrument is calibrated using a reference substance with a known density (e.g., dry air and pure water).
- The U-shaped tube within the densimeter is filled with the liquid sample.
- The tube is electronically excited to vibrate at its natural frequency.
- The instrument measures the period of oscillation of the tube.
- The density of the sample is calculated from the period of oscillation, as the two are directly related. The measurement is temperature-dependent, so the temperature is precisely controlled by a thermostat.[7][8]

Determination of Refractive Index (Abbe Refractometer)

The refractive index of a substance is a dimensionless number that describes how fast light travels through the material.[9] It is a characteristic property of a substance and can be used for identification and purity assessment.[9]

Apparatus:

- Abbe refractometer
- Light source (typically a sodium D-line source)
- Dropper
- Sample of **5-Propylnonane**
- Thermostat for temperature control

Procedure:

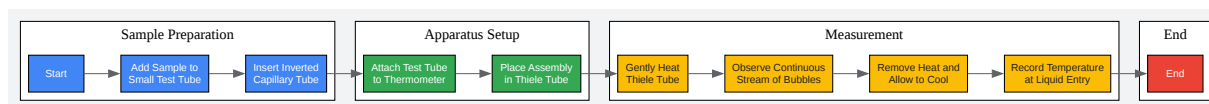
- The prism of the refractometer is cleaned and calibrated using a standard liquid with a known refractive index.

- A few drops of the liquid sample are placed on the surface of the measuring prism.
- The prisms are closed and the light source is positioned to illuminate the sample.
- The user looks through the eyepiece and adjusts the control knob until the boundary between the light and dark fields is sharp and coincides with the crosshairs.
- The refractive index is read directly from the instrument's scale.
- The temperature should be controlled and recorded as the refractive index is temperature-dependent.[10][11]

Visualizations

Experimental Workflow for Boiling Point Determination

The following diagram illustrates the general workflow for determining the boiling point of a liquid using the Thiele tube method.



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Caption: Workflow for Boiling Point Determination using the Thiele Tube Method.

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